

Application Notes and Protocols for the Analytical Purity Confirmation of GHK-Cu

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Compound of Interest

Compound Name: Gly-His-Lys acetate

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Introduction

GHK-Cu (Copper Peptide) is a naturally occurring tripeptide-copper complex with a wide range of biological activities, including wound healing, anti-inflammatory effects, and skin regeneration.[1][2] Ensuring the purity and quality of GHK-Cu is paramount for research and drug development applications to guarantee reliable and reproducible results. These application notes provide detailed protocols for the analytical methods used to confirm the purity of GHK-Cu, including High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Data Presentation

The following tables summarize quantitative data typically found in a Certificate of Analysis (CoA) for GHK-Cu, providing a benchmark for purity assessment.[3][4][5][6][7]

Table 1: Typical Purity and Content Specifications for GHK-Cu

Parameter	Specification	Method
Purity (HPLC)	$\geq 98.0\%$	RP-HPLC
Identity (MS)	Conforms to theoretical mass	ESI-MS
Peptide Content	$\geq 70\%$	Nitrogen Analysis
Copper Content	8.0% – 16.0%	Varies
Water Content	$\leq 8.0\%$	Karl Fischer Titration
Acetate Content	Report Only	Ion Chromatography

Table 2: Example Batch Analysis Results for GHK-Cu

Batch Number	Purity (HPLC)	Identity (MS)	Copper Content	Source
GHK-Cu-2025-002	99.2%	340.3 Da (M+H)+	Not Reported	[3]
20211115	98.2%	Conforms	8.0-16.0%	[4]
GHK50-024	99.1%	Not Reported	Not Reported	[5]
2025051901	99.0%	Not Reported	11.7%	[6]
PRS-20210420	99.16%	401.91±1	10.91%	[7]

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity Determination

HPLC is the primary method for assessing the purity of GHK-Cu. Reversed-phase HPLC (RP-HPLC) with UV detection is commonly employed.

a. Protocol for RP-HPLC with UV Detection

This protocol is based on a method utilizing a BIST B column.[\[8\]](#)

- Instrumentation:
 - HPLC system with a UV detector
 - BIST B column (4.6 x 50 mm, 100Å)
- Reagents:
 - Acetonitrile (MeCN), HPLC grade
 - Sulfuric Acid (H₂SO₄), analytical grade
 - Ultrapure water
- Mobile Phase:
 - 70% Acetonitrile
 - 0.2% Sulfuric Acid in water
- Procedure:
 - Sample Preparation: Dissolve GHK-Cu in the mobile phase to a final concentration of 1 mg/mL.
 - Instrument Setup:
 - Flow Rate: 1.0 mL/min
 - Detection Wavelength: 210 nm
 - Column Temperature: Ambient
 - Injection Volume: 10 µL
 - Analysis: Inject the sample and record the chromatogram. The purity is determined by calculating the area percentage of the main GHK-Cu peak relative to the total peak area.

b. Protocol for HPLC with Mass Spectrometry (MS) Detection

This protocol utilizes a Primesep 200 column with a simple mobile phase gradient.^[9]

- Instrumentation:
 - HPLC system coupled to a mass spectrometer (LC-MS)
 - Primesep 200 column (3.2 x 150 mm, 5 μ m, 100 Å)
- Reagents:
 - Acetonitrile (MeCN), LC-MS grade
 - Ammonium formate, LC-MS grade
 - Ultrapure water
- Mobile Phase:
 - A gradient of water and acetonitrile with an ammonium formate buffer.
- Procedure:
 - Sample Preparation: Prepare a 1 mg/mL solution of GHK-Cu in the initial mobile phase composition.
 - Instrument Setup:
 - Flow Rate: 0.5 mL/min
 - Detection: ESI-MS in positive ion mode, monitoring for the protonated molecule $[M+H]^+$.
 - Analysis: Inject the sample and acquire both the total ion chromatogram (TIC) and the mass spectrum of the eluting peaks. Purity is assessed by the relative area of the GHK-Cu peak in the TIC.

Mass Spectrometry (MS) for Identity Confirmation

Mass spectrometry is a powerful tool for confirming the identity of GHK-Cu by determining its molecular weight.

- Instrumentation:
 - Electrospray Ionization Mass Spectrometer (ESI-MS)
- Procedure:
 - Sample Preparation: Prepare a dilute solution of GHK-Cu (e.g., 10 µg/mL) in a suitable solvent such as a water/acetonitrile mixture.
 - Infusion: Infuse the sample directly into the mass spectrometer.
 - Data Acquisition: Acquire the mass spectrum in positive ion mode.
 - Analysis: The theoretical molecular weight of GHK is approximately 340.8 g/mol , and the GHK-Cu complex will have a distinct isotopic pattern. The observed mass of the protonated GHK peptide, $[M+H]^+$, should be approximately 341.3 Da.[10] The presence of the copper-bound species can also be observed.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR spectroscopy provides detailed information about the chemical structure of GHK-Cu, confirming the peptide sequence and the copper binding site.

- Instrumentation:
 - NMR spectrometer (e.g., 400 MHz or higher)
- Procedure:
 - Sample Preparation: Dissolve an accurately weighed amount of GHK-Cu in a suitable deuterated solvent (e.g., D₂O). The concentration should be sufficient for obtaining a good signal-to-noise ratio (typically 5-10 mg/mL).
 - Data Acquisition: Acquire a one-dimensional ¹H NMR spectrum. For more detailed structural analysis, two-dimensional NMR experiments such as COSY (Correlation Spectroscopy) and TOCSY (Total Correlation Spectroscopy) can be performed to establish

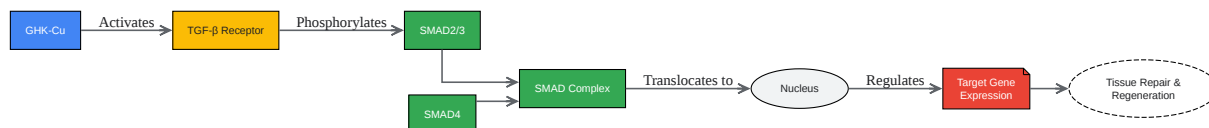
proton-proton correlations and identify the amino acid spin systems. NOESY (Nuclear Overhauser Effect Spectroscopy) can provide information on through-space proximities, which can help to define the three-dimensional structure and the copper coordination sphere.

- Analysis: The chemical shifts and coupling constants of the protons in the ^1H NMR spectrum should be consistent with the structure of the glycyl-L-histidyl-L-lysine peptide.

Signaling Pathway and Experimental Workflows

GHK-Cu and the TGF- β Signaling Pathway

GHK-Cu has been shown to modulate the Transforming Growth Factor-beta (TGF- β) signaling pathway, which plays a crucial role in tissue regeneration and wound healing.[11][12] GHK-Cu can restore the activity of the TGF- β pathway, which may be downregulated in certain pathological conditions.[11]

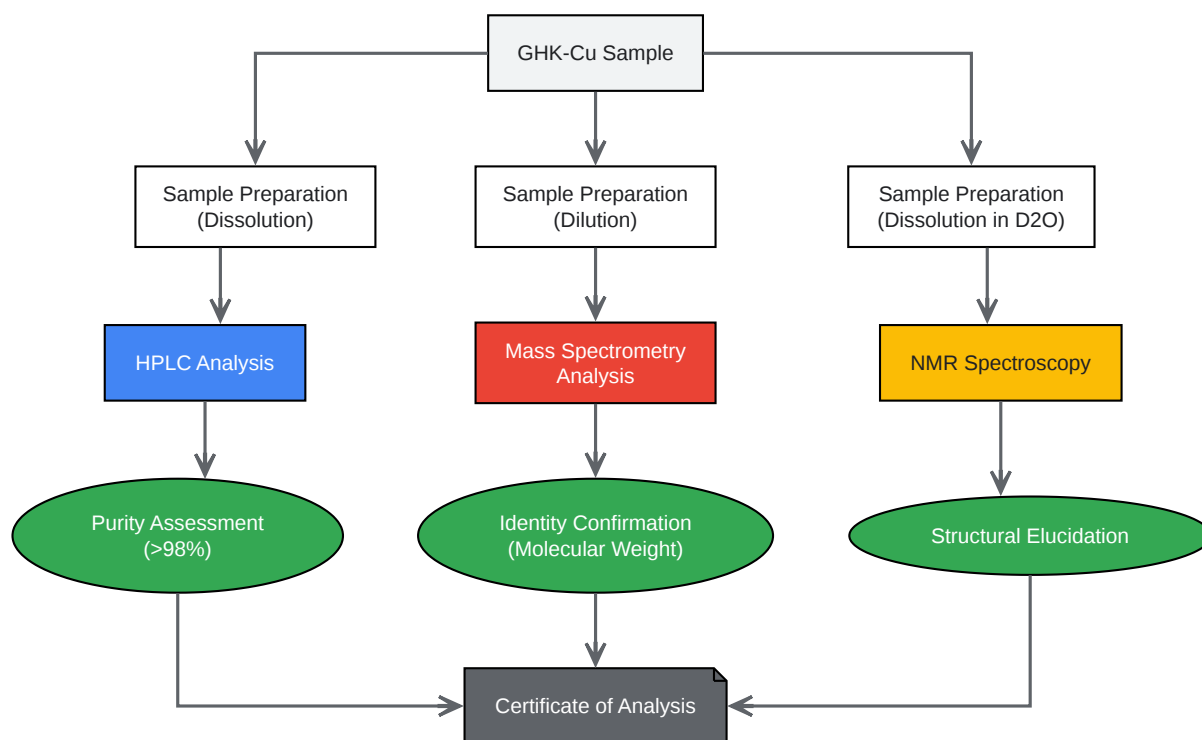


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Caption: GHK-Cu mediated activation of the TGF- β signaling pathway.

Experimental Workflow for GHK-Cu Purity Analysis

The following diagram illustrates a typical workflow for the comprehensive purity analysis of a GHK-Cu sample.



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Caption: Workflow for GHK-Cu purity confirmation.

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References

- 1. [peptidesciences.com](https://www.peptidesciences.com) [peptidesciences.com]
- 2. [peptidesciences.com](https://www.peptidesciences.com) [peptidesciences.com]
- 3. [dotgo.uk](https://www.dotgo.uk) [dotgo.uk]
- 4. cdn.cmer.com [cdn.cmer.com]

- 5. uk-peptides.com [uk-peptides.com]
- 6. wolverinepeptides.co.uk [wolverinepeptides.co.uk]
- 7. lt.priusextract.com [lt.priusextract.com]
- 8. HPLC Method for Analysis of Copper peptide GHK-Cu on BIST B Column | SIELC Technologies [sielc.com]
- 9. HPLC MS Method for Analysis of Copper Peptide GHK-Cu on Primesep 200 Column | SIELC Technologies [sielc.com]
- 10. DigitalCommons@Kennesaw State University - Symposium of Student Scholars: Synthesis and Characterization of GHK Peptides and their Interactions with Copper Investigated by Mass Spectrometry [digitalcommons.kennesaw.edu]
- 11. GHK Peptide as a Natural Modulator of Multiple Cellular Pathways in Skin Regeneration - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Regenerative and Protective Actions of the GHK-Cu Peptide in the Light of the New Gene Data - PMC [pmc.ncbi.nlm.nih.gov]
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